

Application Notes: Preparation and Handling of Hsp90-IN-17 Hydrochloride Stock Solution

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Compound of Interest

Compound Name: Hsp90-IN-17 hydrochloride

Cat. No.: B12407635

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Audience: Researchers, scientists, and drug development professionals.

Introduction Heat shock protein 90 (Hsp90) is a highly conserved molecular chaperone that is essential for the stability, maturation, and activity of a wide range of "client" proteins.[1][2][3][4] Many of these client proteins are key components of signaling pathways that drive cell proliferation, survival, and differentiation, and are often overexpressed or mutated in cancer cells.[1][3][5][6][7][8] **Hsp90-IN-17 hydrochloride** is a potent inhibitor of Hsp90, targeting the N-terminal ATP-binding pocket of the chaperone.[9] This inhibition disrupts the Hsp90 chaperone cycle, leading to the ubiquitin-proteasome-mediated degradation of its client proteins and subsequent anti-proliferative effects.[1] These application notes provide a detailed protocol for the preparation, storage, and handling of **Hsp90-IN-17 hydrochloride** stock solutions for research applications.

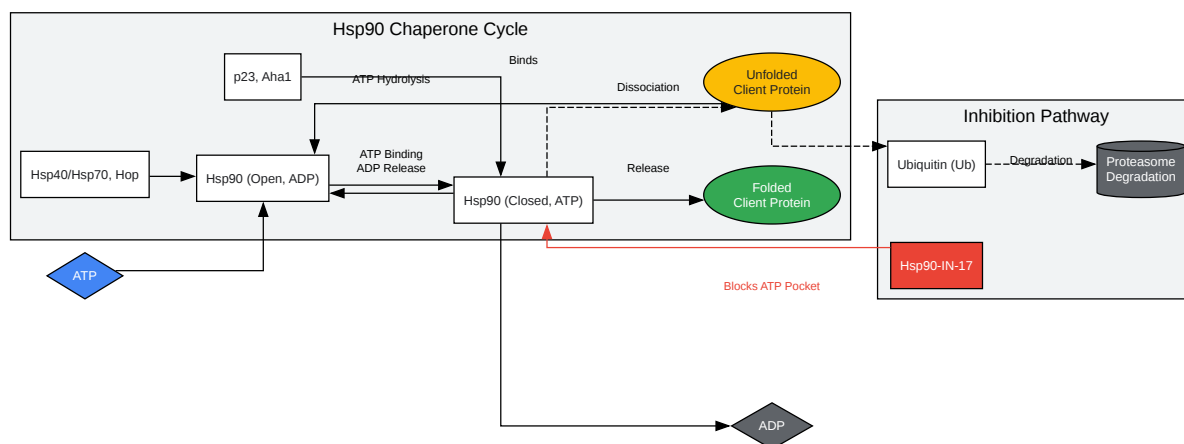
Physicochemical Properties

A summary of the key physicochemical properties of **Hsp90-IN-17 hydrochloride** is provided below. This data is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₂₁ ClN ₄ O	[9]
Molecular Weight	476.87 g/mol	[9]
CAS Number	1253584-63-2	[9]
Appearance	Solid	[9]
Solubility (in vitro)	DMSO: 100 mg/mL (209.70 mM)	[9]

Hsp90 Chaperone Pathway and Inhibition

Hsp90 functions as a dimer in an ATP-dependent cycle to correctly fold or stabilize client proteins. The cycle involves a series of conformational changes regulated by ATP binding and hydrolysis, as well as interaction with various co-chaperones. Hsp90 inhibitors, such as Hsp90-IN-17, typically bind to the N-terminal ATP pocket, locking the chaperone in a conformation that is unable to process client proteins. This leads to the misfolding and subsequent degradation of oncogenic clients like Akt, Raf-1, and mutant p53, thereby blocking downstream growth and survival signals.[1][5][8]



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Hsp90 chaperone cycle and mechanism of inhibition.

Experimental Protocols

Materials and Equipment

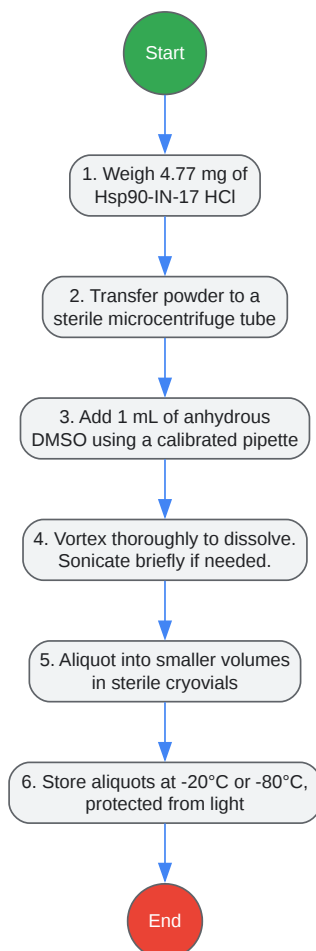
- **Hsp90-IN-17 hydrochloride** powder
- Dimethyl sulfoxide (DMSO), anhydrous, >99.9% purity
- Microcentrifuge tubes (1.5 mL or 2 mL), sterile
- Pipettes and sterile, filter-barrier pipette tips
- Analytical balance

- Vortex mixer
- Sonicator (optional, for aiding dissolution)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM stock solution of **Hsp90-IN-17 hydrochloride** in DMSO. Adjust volumes and mass as needed for different concentrations or volumes.

Workflow for Stock Solution Preparation



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Workflow for preparing Hsp90-IN-17 HCl stock solution.

Step-by-Step Procedure:

- Preparation: Before starting, bring the **Hsp90-IN-17 hydrochloride** vial to room temperature. Ensure your workspace is clean and put on appropriate PPE.
- Calculation: Calculate the mass of **Hsp90-IN-17 hydrochloride** required. For 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 476.87 \text{ g/mol} \times 1000 \text{ mg/g} = 4.77 \text{ mg}$
- Weighing: Carefully weigh 4.77 mg of the compound using an analytical balance and transfer it into a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous, high-purity DMSO to the tube. It is critical to use newly opened or anhydrous DMSO, as the compound's solubility can be significantly affected by absorbed moisture.[9]
- Dissolution: Cap the tube tightly and vortex for 1-2 minutes until the solid is completely dissolved. If particulates remain, brief sonication in a water bath can aid dissolution.[9] Visually inspect the solution to ensure it is clear.
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile cryovials or microcentrifuge tubes.[9]
- Storage: Store the aliquots under the recommended conditions.

Calculations for Stock Solutions

The table below provides pre-calculated masses for preparing common stock concentrations in 1 mL of DMSO.

Desired Concentration	Mass for 1 mL of DMSO	Molar Equivalent
1 mM	0.48 mg	1,000 μ M
10 mM	4.77 mg	10,000 μ M
50 mM	23.84 mg	50,000 μ M
100 mM	47.69 mg	100,000 μ M

Storage and Stability

Proper storage is crucial to maintain the activity of the **Hsp90-IN-17 hydrochloride** stock solution. Follow the guidelines below.

Storage Temperature	Shelf Life	Conditions
-80°C	6 Months	Sealed, protected from moisture and light. [9]
-20°C	1 Month	Sealed, protected from moisture and light. [9]

Note: It is strongly recommended to aliquot the stock solution to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[\[9\]](#)

Safety Precautions

- **Hsp90-IN-17 hydrochloride** is for research use only.
- Handle the compound in a well-ventilated area or a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves.
- Consult the Safety Data Sheet (SDS) for complete safety and handling information before use.
- In case of contact with skin or eyes, rinse immediately with plenty of water.

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